

chemical properties of sodium tetraborate decahydrate

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Compound of Interest

Compound Name: *decahydrate*

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An In-depth Technical Guide on the Chemical Properties of Sodium Tetraborate **Decahydrate**

Introduction

Sodium tetraborate **decahydrate**, commonly known as borax, is a naturally occurring mineral and a salt of boric acid with the chemical formula $\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$.^{[1][2]} While this formula is widely used, a more structurally accurate representation is $\text{Na}_2[\text{B}_4\text{O}_5(\text{OH})_4] \cdot 8\text{H}_2\text{O}$, which reveals that the tetraborate anion contains hydroxyl groups and is associated with eight water molecules of crystallization.^{[1][3]} This compound is a significant source of boron and serves as a precursor for the synthesis of other boron compounds, including boric acid and various organoboron molecules.^{[4][5]} Its unique chemical properties make it valuable in diverse fields, from household products to advanced applications in glass and ceramics manufacturing, and as a starting material in drug discovery and development.^{[2][5][6]} This guide provides a detailed overview of the core chemical properties of sodium tetraborate **decahydrate** for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Sodium tetraborate **decahydrate** is a white, odorless, crystalline solid.^{[7][8]} In its natural mineral form, it is known as tincal.^[7] The compound effloresces in warm, dry air, losing some of its water of crystallization.^{[9][10]} Its aqueous solutions are alkaline due to the hydrolysis of the tetraborate ion.^{[8][11][12]}

Table 1: General Physical and Chemical Properties of Sodium Tetraborate **Decahydrate**

Property	Value	References
IUPAC Name	disodium;3,7-dioxido-2,4,6,8,9-pentaoxa-1,3,5,7-tetraborabicyclo[3.3.1]nonane;decahydrate	[3]
Synonyms	Borax decahydrate, Sodium borate decahydrate	[6][13]
CAS Number	1303-96-4	[6][13]
Molecular Formula	Na ₂ B ₄ O ₇ ·10H ₂ O or Na ₂ [B ₄ O ₅ (OH) ₄]·8H ₂ O	[1][3]
Molecular Weight	381.37 g/mol	[6][14]
Appearance	White, hard crystals, granules, or crystalline powder	[7][8]
Odor	Odorless	[7][13]
Density	1.73 g/cm ³ at 20-25 °C	[6][7][9]
Crystal System	Monoclinic	[7][14]

| pH of Aqueous Solution | ~9.2 (1% solution); 9.0 - 9.5 (5% solution at 20-25°C) |[7][13][15] |

Solubility

Sodium tetraborate **decahydrate** is soluble in water and glycerol but insoluble in alcohol.[9][16] Its solubility in water increases significantly with temperature.[17]

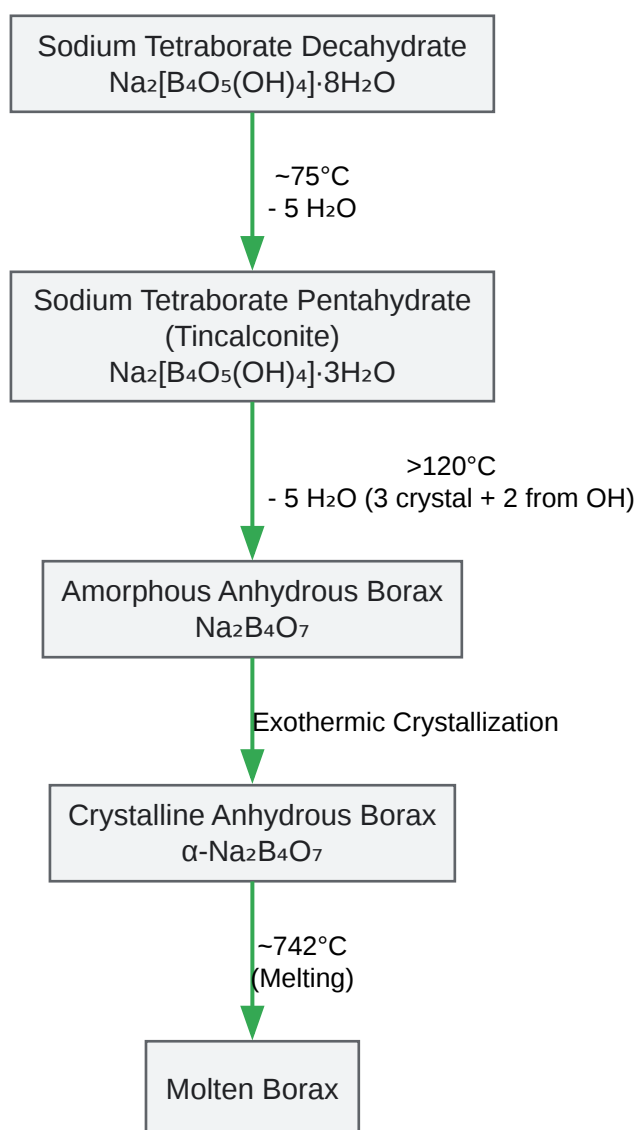
Table 2: Solubility of Sodium Tetraborate **Decahydrate** in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 mL)	References
20	2.56 - 5.1	[9][11][16]
25	3.17 - 5.93	[9][12]

| 100 | ~52 (as g/L) |[17] |

Thermal Properties and Decomposition

The thermal decomposition of sodium tetraborate **decahydrate** is a multi-step process involving sequential dehydration.[1] Upon heating, it initially loses water of crystallization, transforming into the pentahydrate (tincalconite, $\text{Na}_2[\text{B}_4\text{O}_5(\text{OH})_4] \cdot 3\text{H}_2\text{O}$) and then into an anhydrous form ($\text{Na}_2\text{B}_4\text{O}_7$).[1][3] The **decahydrate** begins to lose water at approximately 75 °C.[7][8] The anhydrous form melts at 742 °C and decomposes at 1575 °C.[8][16] This process can be studied using techniques like Thermogravimetry (TG) and Differential Thermal Analysis (DTA).[1]



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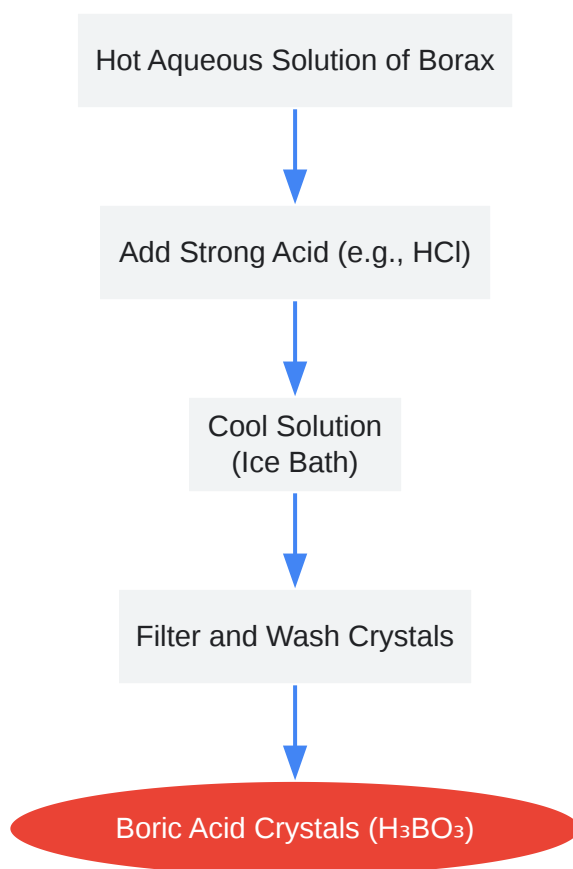
Caption: Thermal decomposition pathway of sodium tetraborate **decahydrate**.

Reactivity and Aqueous Chemistry

Reaction with Acids

Sodium tetraborate **decahydrate** reacts with strong mineral acids, such as hydrochloric acid (HCl), to form boric acid (H_3BO_3).^{[3][4]} This reaction is fundamental to its use as a precursor for other boron compounds.^{[4][5]} The lower solubility of boric acid in cold water allows for its isolation via crystallization.^[5]

Reaction Equation: $\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O} + 2 \text{HCl} \rightarrow 4 \text{H}_3\text{BO}_3 + 2 \text{NaCl} + 5 \text{H}_2\text{O}$ ^{[3][18]}

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Caption: Experimental workflow for the synthesis of boric acid from borax.

Aqueous Solution Chemistry

In an aqueous solution, the tetraborate ion hydrolyzes to form boric acid and hydroxide ions, resulting in a weakly basic solution with a pH around 9.2.[7][12] This buffering capacity makes it useful in various chemical formulations.[2][6]

Equilibrium Reaction: $[B_4O_5(OH)_4]^{2-}(aq) + 5 H_2O(l) \rightleftharpoons 4 H_3BO_3(aq) + 2 OH^-(aq)$ [19]

Experimental Protocols: Assay by Titrimetry

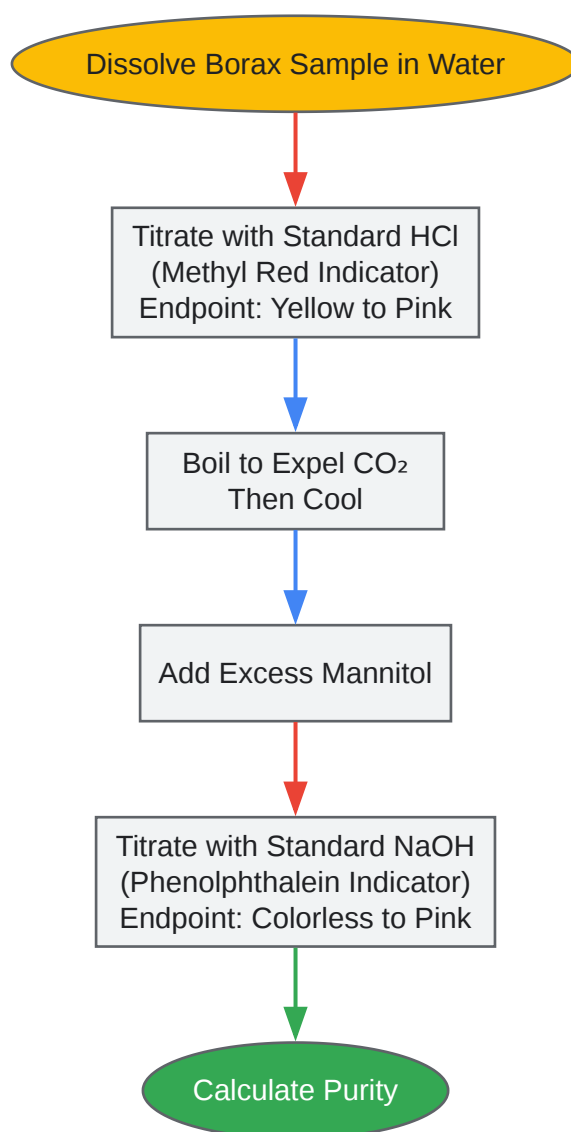
The purity of sodium tetraborate **decahydrate** can be accurately determined using a two-step acid-base titration method.[20][21][22] This method is considered more accurate than instrumental methods like ICP for high-concentration boron samples.[23]

Detailed Methodology

- Titration 1: Determination of Total Alkalinity:
 - An accurately weighed sample of borax is dissolved in deionized water.[22]
 - A few drops of methyl red indicator are added.[21]
 - The solution is titrated with a standardized solution of a strong acid (e.g., 0.5 N HCl) until the color changes from yellow to pink (pH ~4.4).[21]
 - This first titration neutralizes the borax (and any sodium carbonate impurity).[21]
 - The solution is gently boiled to expel any dissolved CO₂ that may have formed from carbonate impurities.[22]
- Titration 2: Determination of Boric Acid Content:
 - After cooling the solution from the first titration, the pH is carefully adjusted back to the methyl red endpoint.[22]
 - A polyhydric alcohol, typically mannitol, is added in excess.[21][22] Mannitol complexes with the weak boric acid to form a much stronger monobasic acid (mannityl boric acid).[21]

- Phenolphthalein indicator is added, and the solution is then titrated with a standardized solution of a strong base (e.g., 1.0 N NaOH) to a permanent pink endpoint.[22]
- This second titration quantifies the amount of boric acid formed from the initial borax.[20]

Calculation: One milliliter of 1 N sodium hydroxide corresponds to 0.09536 g of $\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$.[22]



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Caption: Workflow for the two-step titrimetric assay of borax.

Applications in Research and Drug Development

Borax is an economical and practical starting material for synthesizing a wide array of boron-containing compounds.[5] Its conversion to boric acid is the gateway to organoboron chemistry, which is of significant interest to the pharmaceutical industry.[4] Boron-containing compounds, such as boronic acids, have unique electronic properties that allow for distinct interactions with biological targets.[5] This has led to the development of novel therapeutics, including the proteasome inhibitor Bortezomib (Velcade), which was the first FDA-approved drug containing a boronic acid.[4][24] The synthesis of advanced boron heterocycles like benzoxaboroles, which include antifungal and anti-inflammatory drugs, often relies on precursors derived from borax.[5]

Safety and Handling

Sodium tetraborate **decahydrate** is classified as a reproductive toxicity Category 1B substance, suspected of damaging fertility or the unborn child.[13]

- **Handling:** Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[13][25] Use personal protective equipment, including appropriate gloves, clothing, and eye/face protection.[13][26] Avoid dust formation and handle in a well-ventilated area or under a chemical fume hood.[13][26]
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[13][27]
- **Incompatibilities:** Incompatible with strong oxidizing agents, strong acids, and finely powdered metals.[13]
- **Disposal:** Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.[13]

Conclusion

Sodium tetraborate **decahydrate** is a fundamental boron compound with well-defined chemical properties. Its reactivity, particularly its conversion to boric acid, makes it an invaluable precursor in synthetic chemistry. The ability to accurately determine its purity through titrimetric methods ensures its reliability as a starting material. For researchers in materials science and drug development, a thorough understanding of its thermal decomposition, aqueous chemistry, and handling requirements is essential for its safe and effective application in creating advanced materials and novel therapeutics.

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